

Essential Safety and Operational Guide for 2-Chloro-6-fluoroaniline

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Compound of Interest

Compound Name: 2-Chloro-6-fluoroaniline

Cat. No.: B1301955

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This guide provides immediate, essential safety and logistical information for handling **2-Chloro-6-fluoroaniline** (CAS No. 363-51-9). Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

2-Chloro-6-fluoroaniline is a toxic substance that can be harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2]} It may also cause skin and eye irritation and potential damage to organs through prolonged or repeated exposure.^{[1][3]} It is very toxic to aquatic life with long-lasting effects.^{[1][2]} The following personal protective equipment is mandatory for handling this chemical.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	EN166 (EU) or OSHA 29 CFR 1910.133 (US)[4][5]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, Nitrile rubber). Gloves must be inspected prior to use and disposed of properly after.	EN 374 (EU)[6]
Skin and Body Protection	Protective clothing to prevent skin exposure. A lab coat is the minimum requirement.	
Respiratory Protection	For nuisance exposures, use a P95 (US) or P1 (EU) particle respirator. For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges.[4] Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced.[5]	NIOSH (US) or CEN (EU)[4]

Handling and Storage Protocol

Proper handling and storage are crucial to prevent exposure and maintain the chemical's integrity.

Operational Steps for Handling:

- Ventilation: Always handle **2-Chloro-6-fluoroaniline** in a well-ventilated area or under a chemical fume hood.[1][2]

- Avoid Contact: Prevent contact with skin, eyes, and clothing.[1] Do not breathe mist, vapors, or spray.[1]
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][4] Do not eat, drink, or smoke in the handling area.[1]
- Spill Preparedness: Keep an appropriate spill kit readily available. In case of a spill, evacuate personnel to a safe area.[4]

Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Keep away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[2][5]
- Store in a locked-up area.[1][7]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 2: First Aid Procedures

Exposure Route	First Aid Action
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately. [1] [4] [8]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician immediately. [1] [4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician immediately. [1] [8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician or poison control center immediately. [1] [4]

Accidental Release and Disposal Plan

In the event of a spill or for routine disposal, follow these procedures to mitigate risks.

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment as outlined in Table 1. Ensure adequate ventilation and evacuate personnel to safe areas.[\[4\]](#)
- Containment: Prevent the chemical from entering drains, surface water, or the ground water system.[\[2\]](#)
- Clean-up: For solid spills, sweep up and shovel the material. For liquid spills, soak up with inert absorbent material (e.g., sand, silica gel, acid binder).[\[4\]](#)[\[9\]](#) Place the collected material into a suitable, closed container for disposal.[\[4\]](#)[\[9\]](#) Do not create dust.[\[4\]](#)

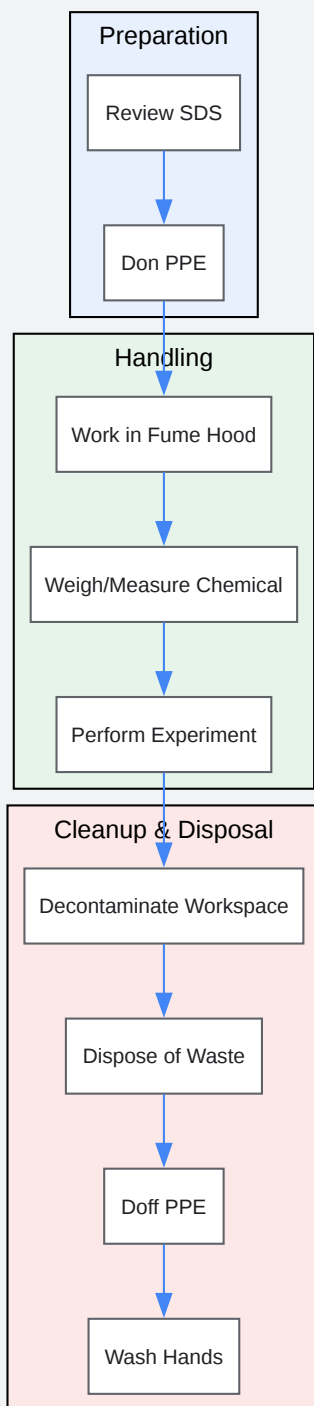
Disposal Protocol:

- **2-Chloro-6-fluoroaniline** and its container must be disposed of as hazardous waste.[1]
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][2]
- Do not release into the environment.[1]

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **2-Chloro-6-fluoroaniline** in a laboratory setting.

Workflow for Handling 2-Chloro-6-fluoroaniline



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Caption: Standard operating procedure for handling **2-Chloro-6-fluoroaniline**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Chloro-6-fluoroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1301955#personal-protective-equipment-for-handling-2-chloro-6-fluoroaniline\]](https://www.benchchem.com/product/b1301955#personal-protective-equipment-for-handling-2-chloro-6-fluoroaniline)

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